

Baloxavir-d5: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Baloxavir-d5

Cat. No.: B12409125

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at **Baloxavir-d5**, a deuterated analog of the antiviral agent Baloxavir. This document details its physicochemical properties, the mechanism of action of its parent compound, and relevant clinical and resistance data, presented with the clarity and detail required for a scientific audience.

Core Compound Data: Baloxavir-d5

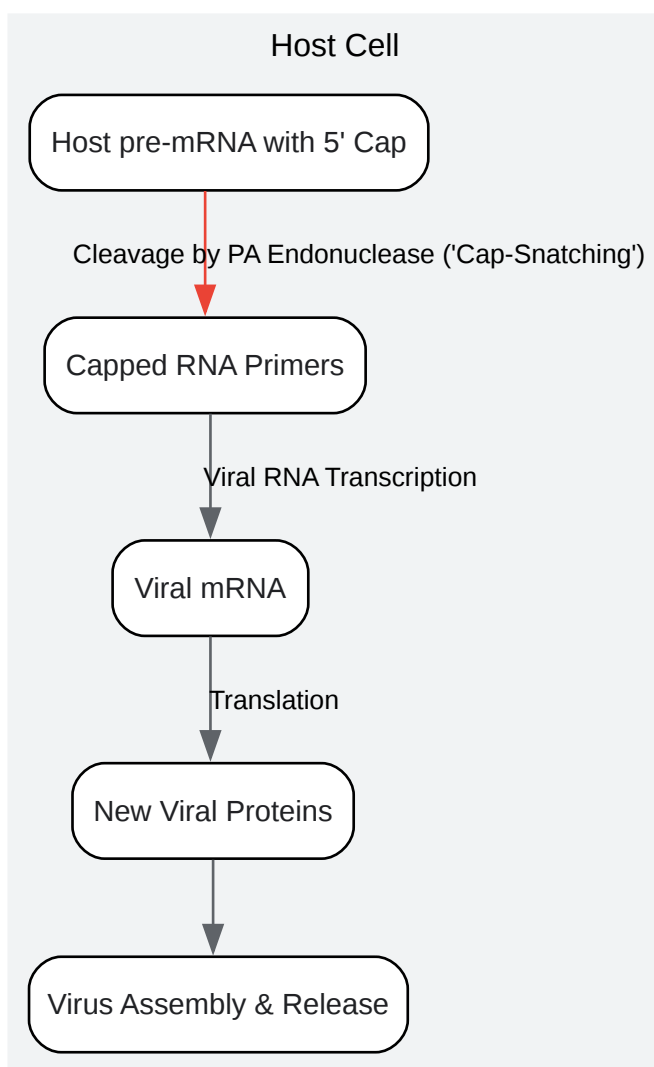
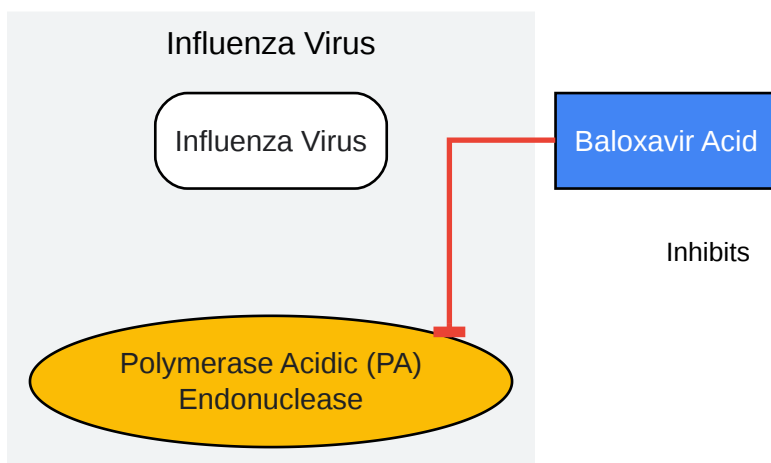
Baloxavir-d5 serves as a crucial internal standard for the accurate quantification of Baloxavir in biological samples during pharmacokinetic and metabolic studies. Its deuterium labeling enhances the precision of mass spectrometry and liquid chromatography analyses.^[1]

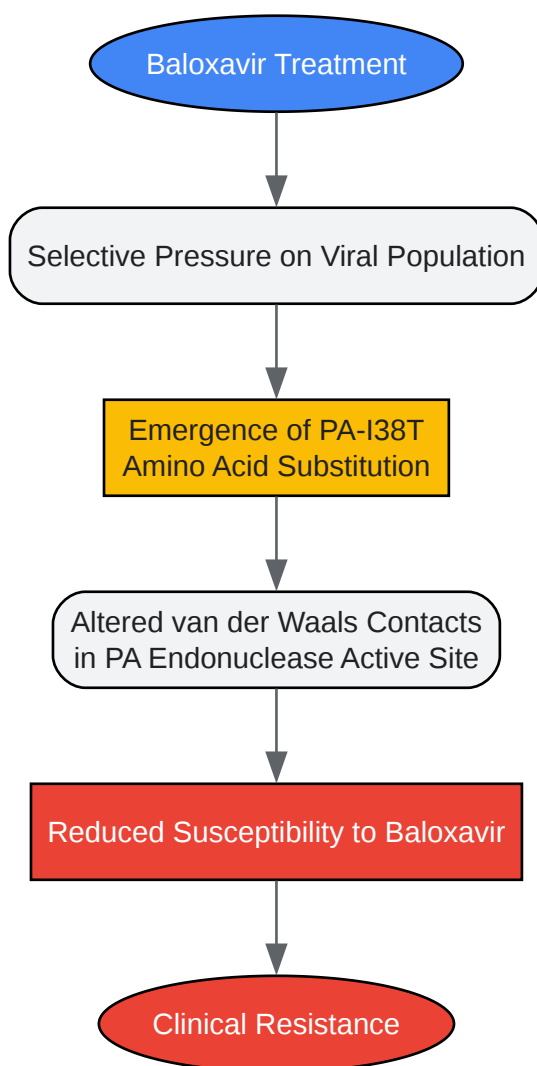
Property	Value	Source(s)
CAS Number	Not Available	^[1] ^[2] ^[3]
Molecular Weight	488.52 g/mol	^[1] ^[2]
Molecular Formula	C ₂₄ H ₁₄ D ₅ F ₂ N ₃ O ₄ S	^[1] ^[2]
Synonyms	Baloxavir acid-d5; S-033447-d5	^[4]
Parent Drug	Baloxavir Marboxil	^[1]

Mechanism of Action: Targeting Influenza Virus Replication

Baloxavir-d5 is the deuterated form of Baloxavir acid, the active metabolite of the prodrug Baloxavir marboxil (brand name Xofluza).^{[5][6]} Baloxavir marboxil was the first-in-class medication to be approved that functions as a cap-dependent endonuclease inhibitor.^[5] Its mechanism of action is distinct from other antiviral classes, such as neuraminidase inhibitors.^[6]

The primary target of Baloxavir acid is the polymerase acidic (PA) protein, an essential component of the influenza virus's RNA polymerase complex.^[7] Specifically, it inhibits the cap-dependent endonuclease activity of the PA protein.^[8] This enzymatic activity is critical for the virus to co-opt the host cell's machinery for its own replication through a process known as "cap-snatching."^{[5][6]} In this process, the virus cleaves the 5' caps from host pre-messenger RNAs to use as primers for the synthesis of its own viral mRNAs.^{[5][6]} By blocking this step, Baloxavir effectively halts viral gene transcription and replication.^[4]





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- To cite this document: BenchChem. [Baloxavir-d5: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409125#baloxavir-d5-cas-number-and-molecular-weight]

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